

The Pharmacokinetics and Metabolism of 4-Methylphenethylamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methylphenethylamine

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Disclaimer: Limited direct experimental data on the pharmacokinetics and metabolism of **4-Methylphenethylamine** (4-MPEA) is available in the public domain. This guide synthesizes information from structurally related compounds to provide a comprehensive overview and a framework for future research.

Introduction

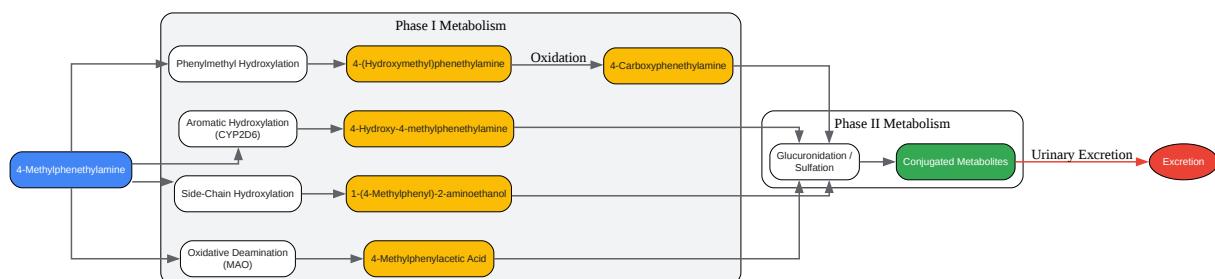
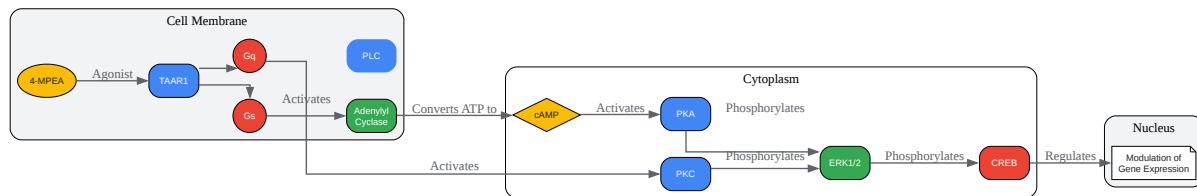
4-Methylphenethylamine (4-MPEA) is a substituted phenethylamine and a positional isomer of amphetamine.^[1] It is recognized as an agonist of the human trace amine-associated receptor 1 (TAAR1) and an inhibitor of the cytochrome P450 enzymes CYP1A2 and CYP2A6.^[1] As a member of the phenethylamine class, which includes neurotransmitters and psychoactive compounds, understanding the pharmacokinetic and metabolic profile of 4-MPEA is crucial for evaluating its therapeutic potential and safety profile. This technical guide provides an in-depth overview of the predicted absorption, distribution, metabolism, and excretion (ADME) of 4-MPEA, based on data from analogous compounds. It also outlines detailed experimental protocols for its comprehensive in vitro and in vivo characterization.

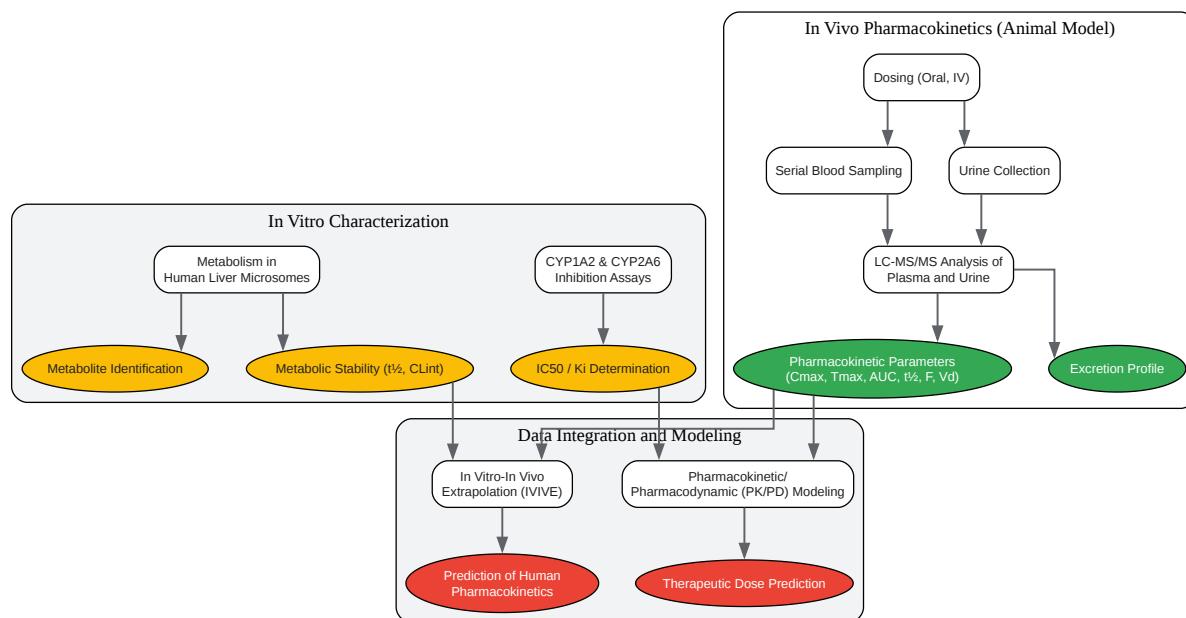
Pharmacodynamics: Mechanism of Action

The primary pharmacological target of 4-MPEA is the Trace Amine-Associated Receptor 1 (TAAR1), a G protein-coupled receptor (GPCR) that modulates monoaminergic neurotransmission.^{[1][2]}

TAAR1 Agonism and Downstream Signaling

Activation of TAAR1 by agonists like 4-MPEA initiates a signaling cascade involving the coupling to Gs and Gq proteins. This leads to the activation of adenylyl cyclase and subsequent accumulation of cyclic AMP (cAMP).^{[3][4]} This, in turn, activates Protein Kinase A (PKA) and Protein Kinase C (PKC), which can modulate the activity of various downstream targets, including the extracellular signal-regulated kinase (ERK) pathway.^{[5][6][7]} TAAR1 signaling can influence the activity of dopamine, serotonin, and norepinephrine systems, suggesting its role in mood, cognition, and reward pathways.^{[3][7]}





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